

1-Tert-butoxy-2-propanol physical and chemical properties

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Compound of Interest

Compound Name: 1-Tert-butoxy-2-propanol

Cat. No.: B1216398

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An In-depth Technical Guide to **1-Tert-butoxy-2-propanol**: Core Physical and Chemical Properties

Introduction

1-Tert-butoxy-2-propanol, also known as propylene glycol mono-tert-butyl ether (PGTBE), is a colorless, flammable liquid with a characteristic eucalyptus-like odor.[1][2] It belongs to the P-series of glycol ethers, which are increasingly used as replacements for the E-series due to concerns about the toxic effects of the latter.[2][3] This compound is the α -isomer of propylene glycol mono-tert-butyl ether, where the ether linkage is on the terminal hydroxyl group of propylene glycol.[2][3] It serves as a solvent in a variety of commercial and industrial applications, including water-reducible coatings, cleaners, inks, adhesives, and cosmetic products.[2][3]

Physical and Chemical Properties

The physical and chemical properties of **1-Tert-butoxy-2-propanol** are summarized below. This data is essential for its proper handling, storage, and application in research and development.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	[2][4][5]
Molecular Weight	132.2 g/mol	[2][4][6]
CAS Number	57018-52-7	[2][5]
Appearance	Colorless liquid with a characteristic odor.[1][2][6][7]	[1][2][6][7]
Boiling Point	143-151 °C	[2][4][6]
Melting Point	-56 °C to -27 °C	[2][4][7]
Density	0.874 g/mL at 20 °C	[4][7]
Specific Gravity	0.87 at 25/4 °C	[2]
Refractive Index (n _{20/D})	1.413	[4][7]
Vapor Pressure	2.7 mm Hg at 25 °C	[2]
Flash Point	44.4 °C (open cup)[6], 45 °C (Tag closed-cup)[2]	[2][6]
Water Solubility	18% at 20 °C; Appreciable	[2][8]
Log P (Octanol/Water)	0.87	[2]
Flammability Limits	1.8% (lower), 6.8% (upper)	[2]

Chemical Behavior and Reactivity

1-Tert-butoxy-2-propanol is a stable compound under normal conditions.[4][7] However, it is a combustible liquid and can form explosive vapor/air mixtures above its flash point of 44°C.[6] It is incompatible with strong oxidizing agents, acids, water, and dehydrating agents.[4][7] The substance can presumably form explosive peroxides, and it is recommended to check for their presence before distillation.[6] Prolonged contact with air should be avoided as it is slightly air-sensitive.[4][7]

Experimental Protocols

Synthesis

The commercial synthesis of **1-Tert-butoxy-2-propanol** is typically achieved through the reaction of isobutylene with an excess of propylene glycol.[3] This reaction is conducted in the presence of a solid-resin etherification catalyst.[3] The resulting product is a mixture of isomers, primarily the α -isomer (**1-tert-butoxy-2-propanol**) and the β -isomer (2-tert-butoxy-1-propanol).[1][2] The α -isomer is thermodynamically favored and can be enhanced to constitute more than 99% of the final product by controlling the synthesis conditions.[3] The final purification step involves distillation to separate the desired α -isomer from byproducts.[1][3]

An alternative synthesis method involves the reaction between propylene oxide and isobutene in the presence of water and an acid catalyst.[1]

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Caption: General workflow for the commercial synthesis of **1-tert-butoxy-2-propanol**.

Quantification and Analysis

The quantification of **1-tert-butoxy-2-propanol** in commercial technical products and in air samples is typically performed using gas chromatography (GC).[2] Methods employing a flame ionization detector (FID) or mass spectrometry (MS) are cited for its determination.[2] Spectroscopic data, including infrared (IR), nuclear magnetic resonance (NMR), and mass spectral data, have been reported and are used for structural confirmation.[2]

Safety and Handling

1-Tert-butoxy-2-propanol is a flammable liquid and vapor.[6] It is classified as causing serious eye irritation and may cause skin irritation.[6][9] The International Agency for Research on Cancer (IARC) has classified it in Group 2B, as possibly carcinogenic to humans, based on sufficient evidence from animal studies but inadequate data in humans.[1]

Handling recommendations include:

- Keeping the substance away from open flames, sparks, and heat.[6]
- Using a closed system, ventilation, and explosion-proof electrical equipment above 44°C.[6]
- Wearing protective gloves and safety goggles.[6]
- Storing in a cool, fireproof area separated from strong oxidants.[6]

In case of fire, water spray, powder, alcohol-resistant foam, or carbon dioxide can be used.[6]

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Caption: Logical relationship between chemical properties and safety precautions.

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